

Para Red-d4: A Technical Guide to its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Para Red-d4

Cat. No.: B1140282

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Para Red-d4 is the deuterated form of Para Red (1-[(4-nitrophenyl)azo]-2-naphthol), a synthetic monoazo dye.^[1] Isotope-labeled compounds like **Para Red-d4** are valuable tools in metabolic analysis, allowing for the precise tracking and quantification of molecular pathways.^[2] This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **Para Red-d4**.

Chemical Structure and Properties

Para Red-d4 is structurally identical to Para Red, with the exception of four deuterium atoms replacing hydrogen atoms on the phenyl ring. This isotopic substitution results in a higher molecular weight.

Structure:

Chemical structure of Para Red

Physicochemical Properties of **Para Red-d4** and Para Red:

Property	Para Red-d4	Para Red	Source(s)
CAS Number	1185235-75-9	6410-10-2	[3][4]
Molecular Formula	C ₁₆ H ₇ D ₄ N ₃ O ₃	C ₁₆ H ₁₁ N ₃ O ₃	[3]
Molecular Weight	297.30 g/mol	293.28 g/mol	
Appearance	Red solid	Red solid	
Melting Point	248-250 °C	248-252 °C, 256 °C	
Boiling Point	Not available	489.5 °C at 760 mmHg	
Density	Not available	1.35 g/cm ³	
Solubility	May be soluble in DMSO	Insoluble in water and ethanol; slightly soluble in hot toluene; soluble in hot aqueous sodium hydroxide.	
LogP	Not available	5.39220	

Experimental Protocols

Synthesis of Para Red

The synthesis of Para Red, and by extension **Para Red-d4**, is a classic example of an azo coupling reaction. The general procedure involves two main steps: diazotization of an aromatic amine followed by coupling with a coupling agent. For **Para Red-d4**, a deuterated aromatic amine would be used.

1. Diazotization of p-nitroaniline-d4:

- p-Nitroaniline-d4 is dissolved in an acidic solution (e.g., hydrochloric acid or sulfuric acid) and cooled in an ice bath.
- A cold aqueous solution of sodium nitrite is added slowly to the p-nitroaniline-d4 solution.

- The reaction mixture is kept at a low temperature (0-5 °C) to form the relatively unstable diazonium salt.

2. Azo Coupling:

- 2-naphthol is dissolved in a basic solution, such as aqueous sodium hydroxide, to form the sodium salt of 2-naphthol (sodium 2-naphtholate).
- The cold diazonium salt solution is then slowly added to the 2-naphthol solution with vigorous stirring.
- The coupling reaction occurs, resulting in the precipitation of the red azo dye, **Para Red-d4**.
- The product can then be collected by filtration, washed, and dried.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are common and effective methods for the detection and quantification of Para Red and its analogs.

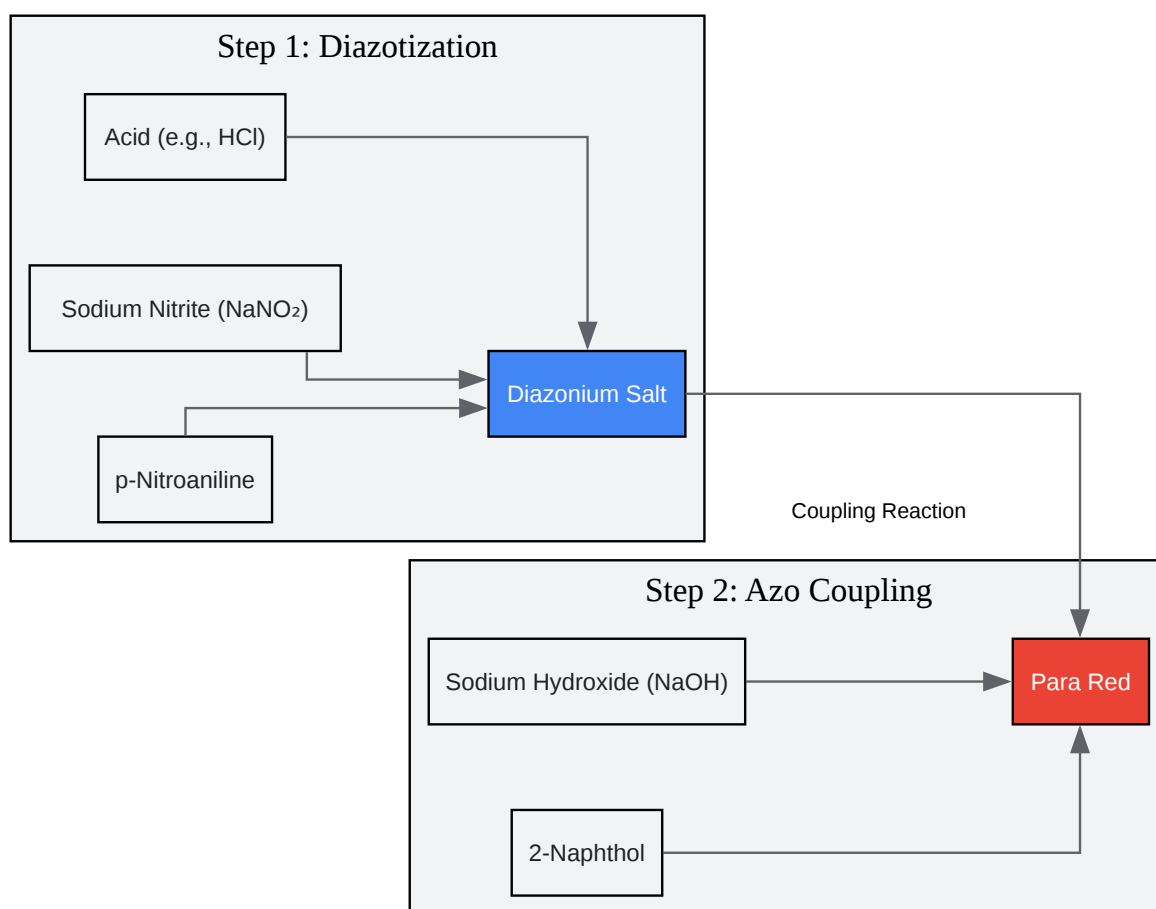
High-Performance Liquid Chromatography (HPLC) Protocol for Para Red Analysis:

- Sample Preparation: The sample containing Para Red is extracted with a suitable solvent, such as toluene. The extract is then concentrated and redissolved in a solvent compatible with the HPLC mobile phase, like methanol.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A mixture of organic solvent (e.g., methanol or acetonitrile) and water is commonly employed.
 - Detection: A UV-Vis detector set at the maximum absorbance wavelength of Para Red (around 488 nm) is used for detection.

- Quantification: A calibration curve is generated using standard solutions of Para Red at known concentrations to quantify the amount of the dye in the sample.

Visualizations

Synthesis Workflow of Para Red



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for Para Red.

Biological Activity and Signaling Pathways

Para Red is known to be toxic and is not approved for use in food. Studies have investigated its interaction with serum albumins, suggesting potential for transport and distribution within

biological systems. However, as of now, there is limited specific information available in the scientific literature detailing the direct interaction of Para Red or **Para Red-d4** with specific signaling pathways. Further research is required to elucidate its molecular mechanisms of toxicity and its potential effects on cellular signaling cascades.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Para red - Wikipedia [en.wikipedia.org]
- 2. Para Red-d4 | Isotope-Labeled Compounds | 1185235-75-9 | Invivochem [invivochem.com]
- 3. scbt.com [scbt.com]
- 4. Para Red | C16H11N3O3 | CID 22917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Para Red-d4: A Technical Guide to its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140282#para-red-d4-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com